

safe handling and storage procedures for 2- Carbamoylisonicotinic acid

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Compound of Interest

Compound Name: 2-Carbamoylisonicotinic acid

Cat. No.: B174875

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Application Notes and Protocols for 2- Carbamoylisonicotinic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **2-Carbamoylisonicotinic acid** (CAS No. 160601-84-3). The following information is compiled to ensure the safety of laboratory personnel and to maintain the integrity of the compound for research and development purposes.

Compound Identification and Properties

Property	Value	Source
CAS Number	160601-84-3	[1]
Molecular Formula	C ₇ H ₆ N ₂ O ₃	[1]
Molecular Weight	166.13 g/mol	[1]
Appearance	White to off-white solid	[1]
Boiling Point (Predicted)	542.6 ± 35.0 °C	[1]
Density (Predicted)	1.458 ± 0.06 g/cm ³	[1]
pKa (Predicted)	3.09 ± 0.10	[1]
Storage Temperature	Room Temperature, sealed in dry conditions	[1]

Hazard Identification and Safety Precautions

2-Carbamoylisonicotinic acid is classified with the following hazards. Adherence to the corresponding safety precautions is mandatory.

Hazard Statement	Description	GHS Pictogram	Precautionary Statements
H302	Harmful if swallowed	GHS07	<p>P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product.</p> <p>P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. P330: Rinse mouth. P501: Dispose of contents/container to an approved waste disposal plant.</p>
H315	Causes skin irritation	GHS07	<p>P264: Wash skin thoroughly after handling. P280: Wear protective gloves.</p> <p>P302+P352: IF ON SKIN: Wash with plenty of soap and water. P332+P313: If skin irritation occurs: Get medical advice/attention.</p> <p>P362+P364: Take off contaminated clothing and wash it before reuse.</p>
H319	Causes serious eye irritation	GHS07	<p>P264: Wash skin thoroughly after handling. P280: Wear</p>

			eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P337+P313: If eye irritation persists: Get medical advice/attention.
H335	May cause respiratory irritation	GHS07	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only outdoors or in a well-ventilated area. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P312: Call a POISON CENTER or doctor/physician if you feel unwell. P403+P233: Store in a well-ventilated place. Keep container tightly closed. P405: Store locked up.

Personal Protective Equipment (PPE)

The following PPE must be worn when handling **2-Carbamoylisonicotinic acid**:

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles or a face shield (EN 166 compliant).
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber, butyl rubber). A lab coat or other protective clothing to prevent skin contact.
Respiratory Protection	For operations that may generate dust, a NIOSH-approved respirator with a particulate filter (e.g., N95) is recommended.

Experimental Protocols

4.1. General Handling Protocol

- Preparation: Before handling, ensure that the work area is clean and uncluttered. Locate the nearest safety shower and eyewash station.
- Ventilation: Handle **2-Carbamoylisonicotinic acid** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust.[\[2\]](#)[\[3\]](#)
- Personal Protective Equipment: Don the appropriate PPE as specified in Section 3.
- Weighing and Transfer:
 - To avoid generating dust, handle the solid carefully.
 - Use a spatula for transfers. Avoid scooping or pouring in a manner that creates airborne particles.
 - If possible, use a balance with a draft shield.
- Dissolving: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water.[\[2\]](#)[\[3\]](#) Clean all equipment and the work area to remove any residual contamination.

4.2. Storage Protocol

- Container: Store **2-Carbamoylisonicotinic acid** in its original, tightly sealed container.[2][3]
- Environment: Keep the container in a dry, cool, and well-ventilated place.[3] Store at room temperature.[1]
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.[3]
- Security: For safety and to prevent unauthorized access, store the compound in a locked cabinet or area.[2]

4.3. Spill and Waste Disposal Protocol

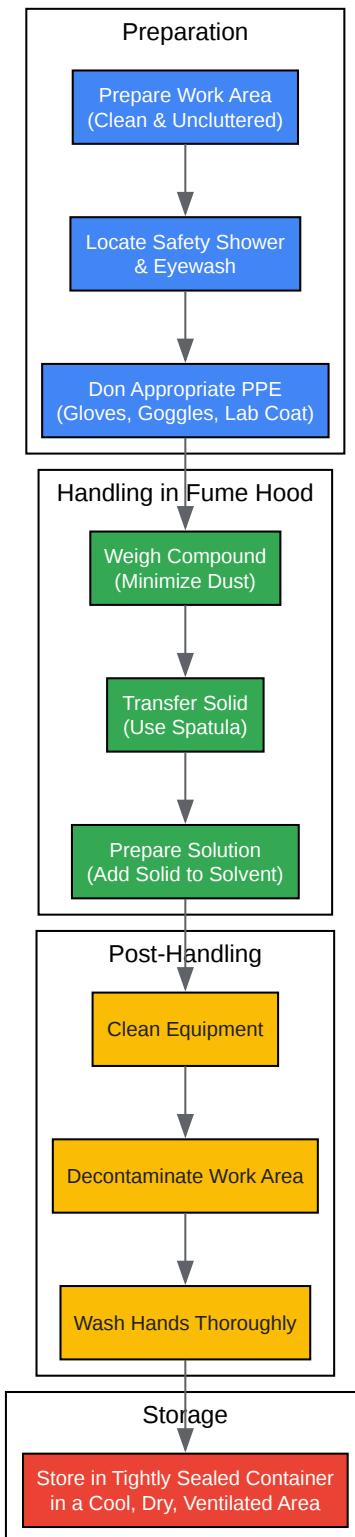
- Spill Response:
 - Small Spills: For minor spills, carefully sweep up the solid material, avoiding dust generation. Place the collected material into a labeled, sealed container for disposal. Clean the spill area with a suitable solvent and then with soap and water.
 - Large Spills: Evacuate the area. If safe to do so, contain the spill to prevent it from spreading. Contact your institution's environmental health and safety department for assistance with cleanup.
- Waste Disposal: Dispose of **2-Carbamoylisonicotinic acid** and any contaminated materials in accordance with local, state, and federal regulations. Do not dispose of down the drain.

First Aid Measures

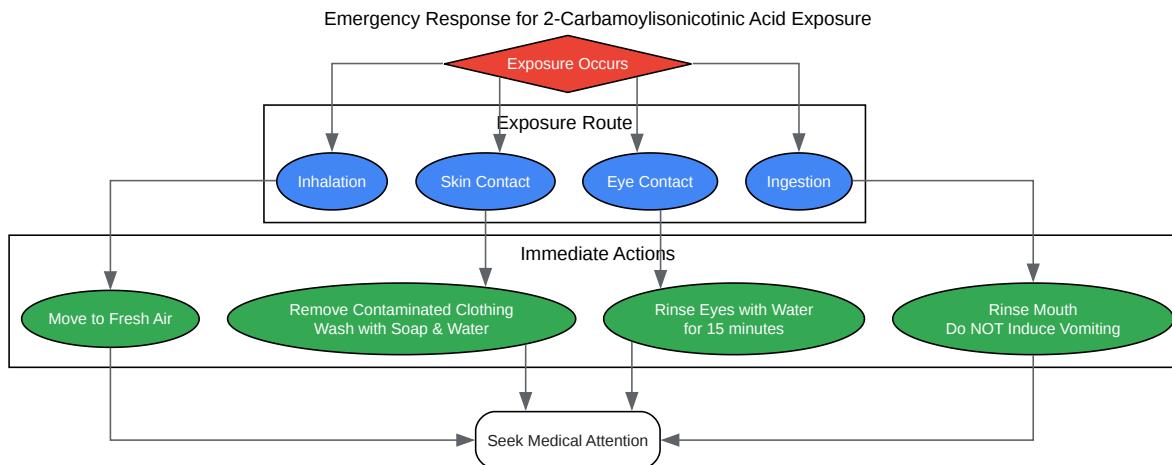
Exposure Route	First Aid Procedure
Ingestion	If swallowed, rinse mouth with water. Do NOT induce vomiting. Immediately call a poison control center or seek medical attention.[2]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[3] If skin irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do.[2][3] Continue rinsing. Seek immediate medical attention.
Inhalation	Move the affected person to fresh air and keep them in a position comfortable for breathing.[2] [3] If the person is not breathing, give artificial respiration. If breathing is difficult, administer oxygen. Seek medical attention if you feel unwell.

Diagrams

Workflow for Safe Handling of 2-Carbamoylisonicotinic Acid

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Caption: Workflow for the safe handling of **2-Carbamoylisonicotinic acid**.



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Caption: Emergency response plan for exposure to **2-Carbamoylisonicotinic acid**.

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- To cite this document: BenchChem. [safe handling and storage procedures for 2-Carbamoylisonicotinic acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b174875#safe-handling-and-storage-procedures-for-2-carbamoylisonicotinic-acid>

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